

# phenamil methanesulfonate mechanism of action

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## Compound of Interest

Compound Name: Phenamil methanesulfonate

Cat. No.: B046070

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An In-Depth Technical Guide to the Mechanism of Action of **Phenamil Methanesulfonate**

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

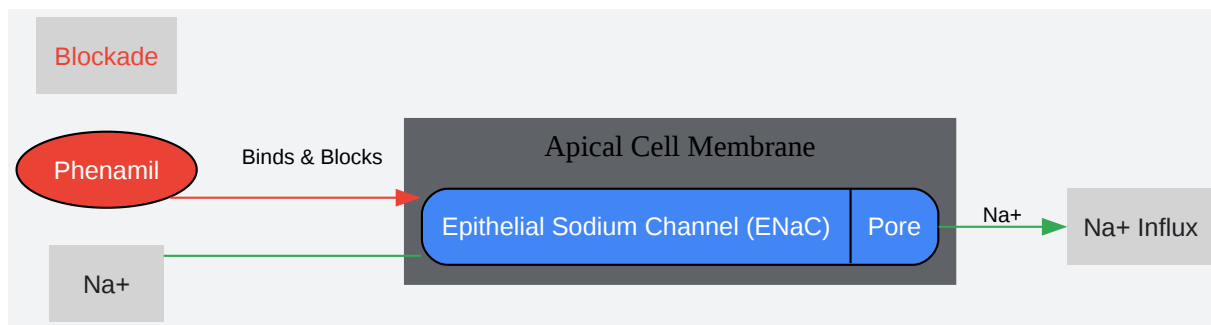
**Phenamil methanesulfonate**, a potent analog of amiloride, is a multifaceted small molecule primarily recognized for its robust inhibition of the epithelial sodium channel (ENaC).[1][2] Its mechanism extends beyond ENaC, encompassing the modulation of other ion channels and the activation of significant intracellular signaling pathways. This guide provides a comprehensive overview of phenamil's mechanism of action, supported by quantitative data, detailed experimental methodologies, and visual diagrams to facilitate a deeper understanding of its molecular interactions and cellular consequences. Its activity as an ENaC inhibitor has positioned it as a research tool for conditions like cystic fibrosis, while its influence on bone morphogenetic protein (BMP) and PPAR $\gamma$  signaling pathways opens avenues for investigation in bone regeneration and metabolic diseases.[1][3][4]

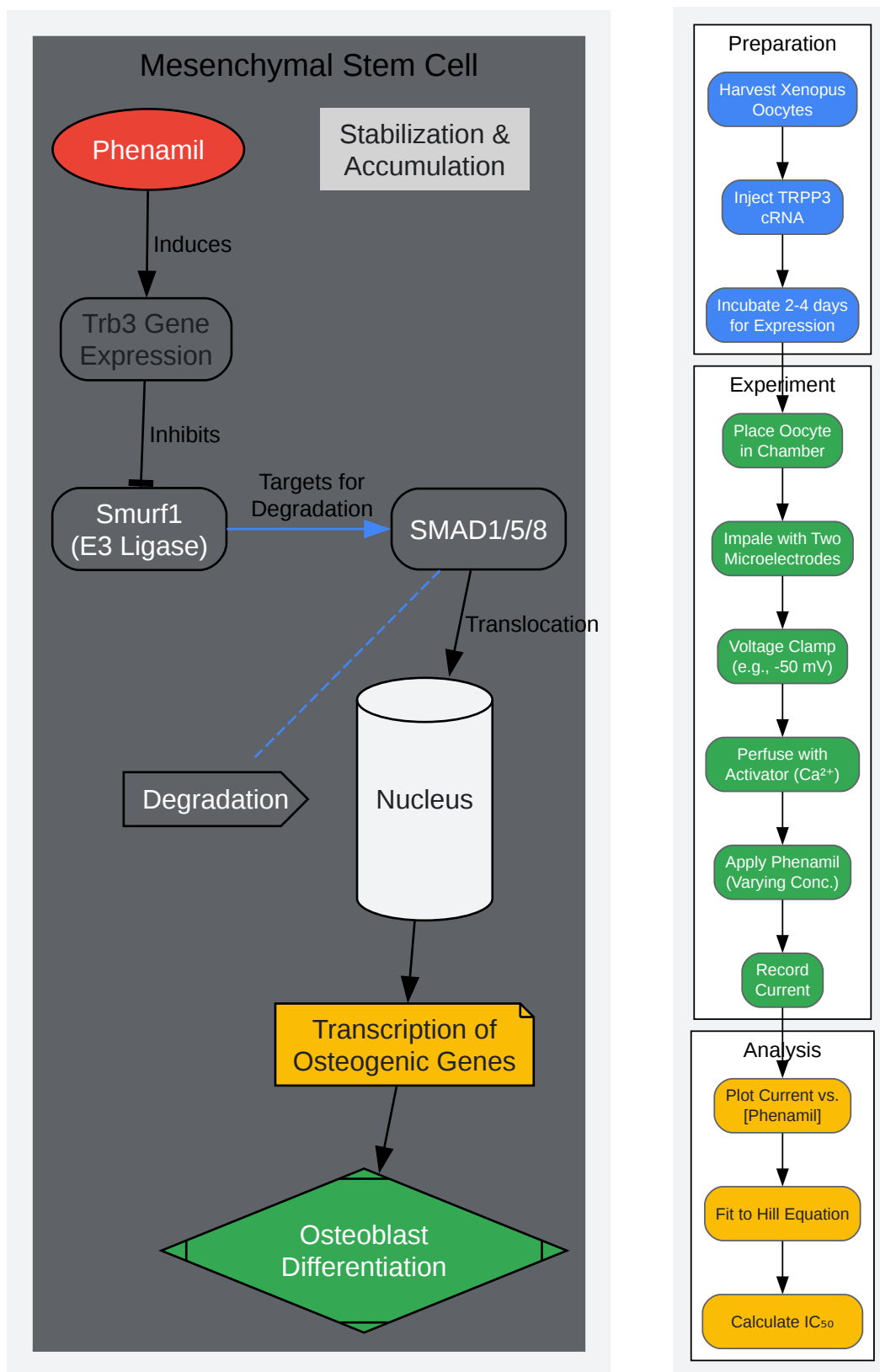
## Core Mechanism of Action: Ion Channel Inhibition

Phenamil's primary and most well-characterized mechanism of action is the direct blockade of specific ion channels. This interaction is the initial trigger for its diverse physiological effects.

## Inhibition of the Epithelial Sodium Channel (ENaC)

Phenamil is a highly potent, less reversible direct inhibitor of the epithelial sodium channel (ENaC), a key protein in regulating sodium and fluid balance across epithelial tissues.[1][5] By binding to the channel pore, phenamil physically occludes the passage of sodium ions, thereby reducing sodium reabsorption.[5] This action is crucial in tissues such as the airway epithelium and renal collecting ducts.[6] Unlike some ion channel blockers, the inhibitory action of phenamil on ENaC has been shown to be independent of transmembrane voltage.[7] Its development as a therapeutic for cystic fibrosis has been hindered by rapid clearance from the lungs.[6][8]





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## References

- 1. karger.com [karger.com]
- 2. researchgate.net [researchgate.net]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. The Epithelial Sodium Channel Is a Modifier of the Long-Term Nonprogressive Phenotype Associated with F508del CFTR Mutations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. ENaC inhibition in cystic fibrosis: potential role in the new era of CFTR modulator therapies - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Molecular principles of assembly, activation, and inhibition in epithelial sodium channel - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
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